Application Notes and Protocols: Disk Diffusion Assay for Ampicillin/Sulbactam

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Compound of Interest

Compound Name:	*Ampicillin/sulbactam*
CAS No.:	*117060-71-6*
Cat. No.:	*B562072*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for determining the susceptibility of bacteria to **ampicillin/sulbactam** using the disk diffusion assay, also known as the Kirby-Bauer test. The protocols are based on the 2024 guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Principle

The disk diffusion method is a qualitative test that assesses the in vitro susceptibility of a bacterial isolate to a particular antimicrobial agent. A paper disk impregnated with a standardized concentration of **ampicillin/sulbactam** (20 µg, consisting of 10 µg of ampicillin and 10 µg of sulbactam) is placed on the surface of a Mueller-Hinton agar plate that has been inoculated with a standardized bacterial suspension. During incubation, the antimicrobial agent diffuses from the disk into the agar. If the bacterium is susceptible to the drug, a zone of growth inhibition will appear around the disk. The diameter of this zone is measured and compared to established interpretive criteria to classify the organism as Susceptible (S), Intermediate (I), or Resistant (R).

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Materials and Reagents

- **Ampicillin/Sulbactam** (SAM) antimicrobial susceptibility test disks (10/10 µg)
- Mueller-Hinton Agar (MHA) plates
- Tryptic Soy Broth (TSB) or other suitable broth medium
- Sterile cotton swabs
- 0.5 McFarland turbidity standard
- Bacterial cultures for testing
- Quality control (QC) strains (e.g., Escherichia coli ATCC® 25922™, Staphylococcus aureus ATCC® 25923™, Haemophilus influenzae ATCC® 49247™)
- Incubator (35 ± 2 °C)
- Calipers or a ruler for measuring zone diameters
- Vortex mixer

Experimental Protocols

Preparation of Mueller-Hinton Agar

The quality and composition of the Mueller-Hinton Agar are critical for accurate and reproducible results.

- Suspend 38 grams of MHA powder in 1 liter of deionized or distilled water.
- Heat the mixture with frequent agitation and boil for 1 minute to ensure complete dissolution.
- Sterilize the medium by autoclaving at 121°C for 15 minutes.
- Allow the agar to cool to 45-50°C in a water bath.

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- Pour the molten agar into sterile, flat-bottomed Petri dishes on a level surface to a uniform depth of 4 mm.
- Allow the agar to solidify at room temperature.
- Store the plates at 2-8°C and use within seven days of preparation. The final pH of the medium should be between 7.2 and 7.4 at room temperature.

Inoculum Preparation

The inoculum density must be standardized to ensure accurate and reproducible results.

- Using a sterile inoculating loop or needle, select 3-5 well-isolated colonies of the test organism from a non-selective agar plate after 18-24 hours of incubation.
- Transfer the colonies to a tube containing 4-5 mL of a suitable broth medium, such as Tryptic Soy Broth.
- Incubate the broth culture at 35 ± 2 °C until it achieves or exceeds the turbidity of a 0.5 McFarland standard (approximately 1-2 x 10^8 CFU/mL). This typically takes 2-6 hours.
- Adjust the turbidity of the bacterial suspension to match that of the 0.5 McFarland standard by adding sterile broth or saline. This can be done by visual comparison against a white background with a contrasting black line.

Inoculation of the Agar Plate

- Within 15 minutes of standardizing the inoculum, dip a sterile cotton swab into the adjusted bacterial suspension.
- Rotate the swab several times and press it firmly against the inside wall of the tube above the fluid level to remove excess inoculum.
- Streak the entire surface of the MHA plate with the swab three times, rotating the plate approximately 60 degrees after each application to ensure an even distribution of the inoculum.
- Rim the edge of the agar surface with the swab to pick up any excess liquid.

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- Allow the plate to dry for 3-5 minutes with the lid slightly ajar, but no longer than 15 minutes.

Application of Antimicrobial Disks

- Aseptically apply the **ampicillin/sulbactam** (10/10 µg) disk to the surface of the inoculated MHA plate.
- Ensure that the disk is in complete contact with the agar surface by gently pressing down with sterile forceps.
- Do not move the disk once it has been placed, as initial diffusion of the antimicrobial agent begins immediately.
- If multiple antimicrobial disks are being tested on the same plate, they should be placed at least 24 mm apart from center to center.

Incubation

- Invert the plates and place them in an incubator at 35 ± 2 °C within 15 minutes of disk application.
- Incubate for 16-20 hours in ambient air. For Staphylococcus spp., incubation for a full 24 hours may be necessary to detect methicillin resistance.

Measurement and Interpretation of Results

- After incubation, measure the diameter of the zone of complete growth inhibition (including the diameter of the disk) to the nearest millimeter using calipers or a ruler.
- Measure the zones from the underside of the plate without removing the lid.
- Interpret the results by comparing the measured zone diameters to the interpretive criteria provided in the tables below, as recommended by CLSI and EUCAST.

Data Presentation

CLSI 2024 Interpretive Criteria for **Ampicillin/Sulbactam** (10/10 µg) Disk Diffusion

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Organism Group	Disk Content (µg)	Zone Diameter (mm) - Susceptible (S)	Zone Diameter (mm) - Intermediate (I)	Zone Diameter (mm) - Resistant (R)
Enterobacterales	10/10	≥ 15	12 - 14	≤ 11
Staphylococcus spp.	10/10	≥ 20	-	≤ 19
Acinetobacter spp.	10/10	≥ 15	12 - 14	≤ 11
Haemophilus influenzae	10/10	≥ 20	-	≤ 19

EUCAST 2024 Interpretive Criteria for Ampicillin/Sulbactam (10/10 µg) Disk Diffusion

Organism Group	Disk Content (µg)	Zone Diameter (mm) - Susceptible (S)	Zone Diameter (mm) - Resistant (R)
Enterobacterales	10/10	≥ 15	< 15
Staphylococcus aureus	10/10	≥ 20	< 20
Haemophilus influenzae	10/10	≥ 20	< 20

Note: EUCAST does not typically use an "Intermediate" category in the same way as CLSI; isolates are categorized as Susceptible (S), Susceptible, Increased Exposure (I), or Resistant (R). For simplicity in this table, the "Resistant" column includes both I and R categories where applicable.

Quality Control

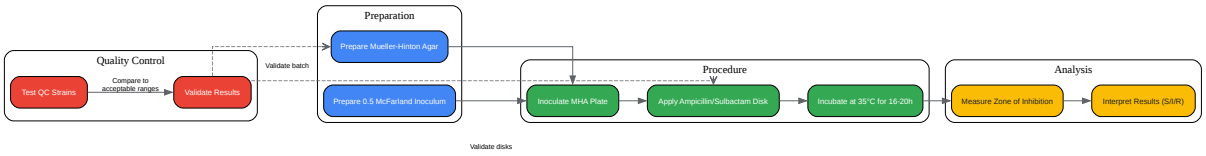
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Quality control must be performed on each new batch of media and disks. The following ATCC® strains should be tested, and the zone diameters should fall within the acceptable ranges listed below.

Quality Control Strain	Disk Content (µg)	CLSI Acceptable Zone Diameter Range (mm)	EUCAST Acceptable Zone Diameter Range (mm)
Escherichia coli ATCC® 25922™	10/10	17 - 22	17 - 22
Staphylococcus aureus ATCC® 25923™	10/10	28 - 36	-
Staphylococcus aureus ATCC® 29213™	10/10	-	28 - 36
Haemophilus influenzae ATCC® 49247™	10/10	17 - 22	17 - 22

Visualization

Experimental Workflow



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Disk Diffusion Assay Workflow Diagram

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